

Technical Guide: Physicochemical Profiling of 4-(1H-Pyrazol-3-yl)morpholine

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Compound of Interest

Compound Name: 4-(1H-Pyrazol-3-yl)morpholine

CAS No.: 474656-47-8

Cat. No.: B1288522

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Chemical Identity & Significance

4-(1H-Pyrazol-3-yl)morpholine is a critical fragment scaffold often employed in the design of kinase inhibitors (e.g., JAK, Aurora kinase) due to its ability to function as a hinge-binder mimic. Its structure combines the hydrogen-bond donor/acceptor properties of the pyrazole ring with the solubilizing, metabolic "handle" of the morpholine moiety.

- IUPAC Name: **4-(1H-pyrazol-3-yl)morpholine**[\[1\]](#)
- CAS Number: 474656-47-8
- Molecular Formula:
[\[2\]](#)
- Molecular Weight: 153.18 g/mol [\[2\]](#)
- Structural Character: Amphoteric heterocycle. The morpholine nitrogen, attached to the aromatic pyrazole C3 position, exhibits aniline-like electronic delocalization, significantly

reducing its basicity compared to free morpholine.

Physicochemical Profile

Understanding the ionization and lipophilicity of this molecule is the prerequisite for all solubility experiments.

Property	Value (Experimental/Predicted)	Implications for Handling
LogP	-0.6 ± 0.3	Hydrophilic. Favorable aqueous solubility; low permeability risk in PAMPA assays without structural modification.
pKa (Acidic)	~14.0 (Pyrazole -NH)	Deprotonates only under strongly basic conditions (pH > 12).
pKa (Basic)	~2.5 - 3.0 (Pyrazole -N=)	Protonates in acidic media (pH < 3), significantly increasing solubility.
TPSA	~41 Å ²	Good potential for membrane permeability despite low LogP.
Melting Point	145–150 °C	Indicates a stable crystalline lattice; thermally stable in solid state.

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Critical Insight: The morpholine nitrogen is not the primary basic center. Due to conjugation with the pyrazole ring, its lone pair is delocalized. The primary protonation site is the pyrazole

nitrogen.

Solubility Profiling

Solvent Compatibility Matrix

This compound exhibits "inverted" solubility behavior compared to lipophilic drugs.

Solvent System	Solubility Rating	Usage Recommendation
DMSO	High (>50 mM)	Primary Stock. Stable at -20°C.
Methanol/Ethanol	Moderate to High	Suitable for intermediate dilutions.
Water (Neutral pH)	Moderate	Soluble due to polarity, but may crash out at high concentrations (>10 mM).
0.1 M HCl (pH 1)	Very High	Protonation driven. Ideal for dissolving stubborn particulates during purification.
PBS (pH 7.4)	Moderate	Standard assay buffer; ensure DMSO cosolvent < 1% if solubility is borderline.

Protocol: Thermodynamic Equilibrium Solubility

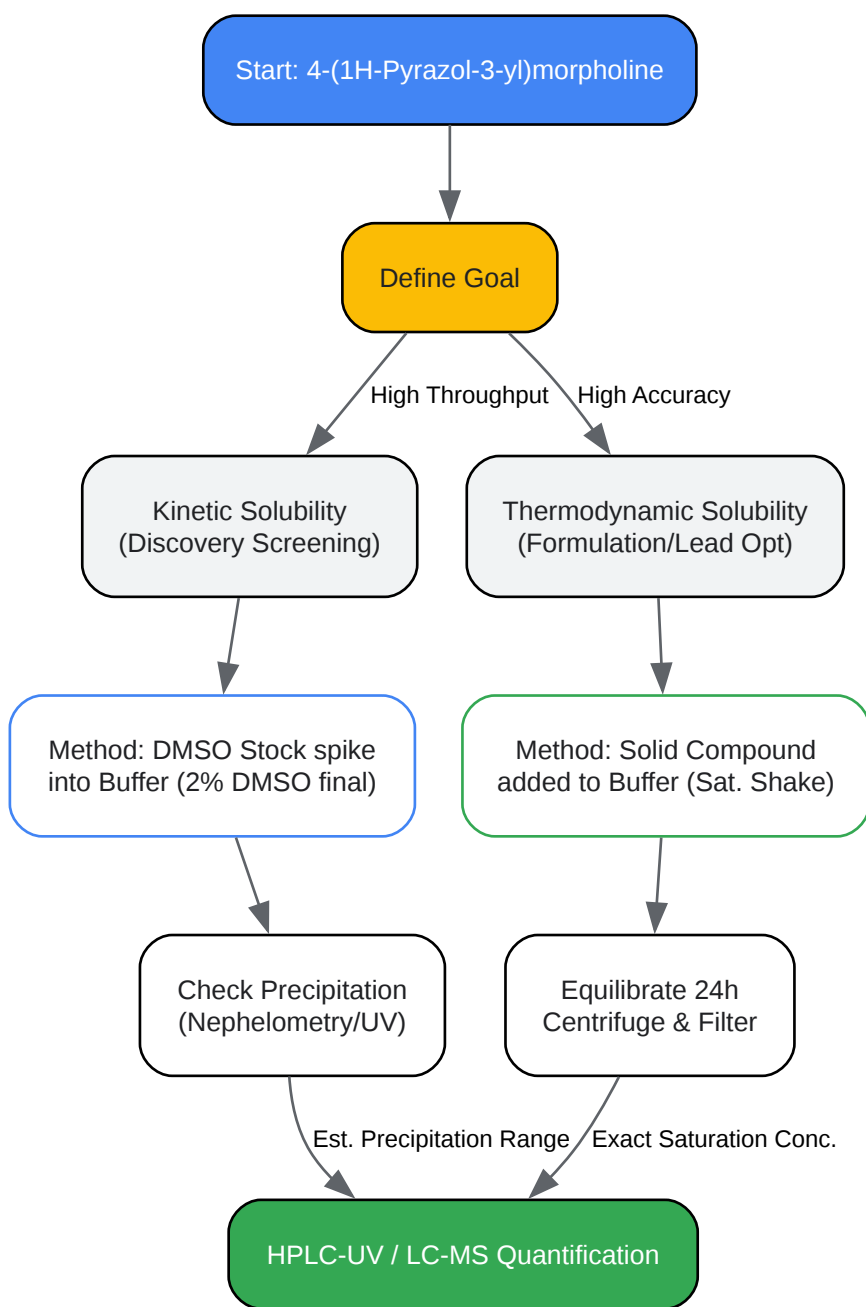
Objective: Determine the saturation solubility in PBS (pH 7.4) to validate assay suitability.

Workflow:

- Preparation: Weigh 5 mg of solid compound into a 1.5 mL microcentrifuge tube.
- Addition: Add 500 μ L of PBS (pH 7.4).
- Agitation: Shake at 750 rpm at 25°C for 24 hours. Do not vortex violently as this may create supersaturated metastable states.
- Separation: Centrifuge at 15,000 rpm for 10 minutes to pellet undissolved solid.
- Quantification: Analyze the supernatant via HPLC-UV (254 nm) against a standard curve prepared in DMSO.

Protocol Visualization

The following diagram illustrates the decision logic for solubility testing, distinguishing between Kinetic (high throughput) and Thermodynamic (gold standard) methods.



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Caption: Decision tree for selecting Kinetic vs. Thermodynamic solubility workflows based on research stage.

Stability Profile

Degradation Mechanisms

While the pyrazole ring is robust, the morpholine moiety and the C-N linkage present specific vulnerabilities under stress.

- **Oxidative N-Dealkylation:** The morpholine ring is susceptible to oxidative attack (e.g., by cytochrome P450s or peroxide impurities in excipients), leading to ring opening or N-oxide formation.
- **Photolytic Instability:** The conjugated system (pyrazole + lone pair donation) absorbs UV light. Prolonged exposure to ambient light in solution can induce photo-oxidation.
- **Hydrolysis:** The C-N bond connecting the pyrazole and morpholine is electronically similar to an amide/amidine. It is generally stable to hydrolysis at neutral pH but may cleave under reflux in strong acid/base.

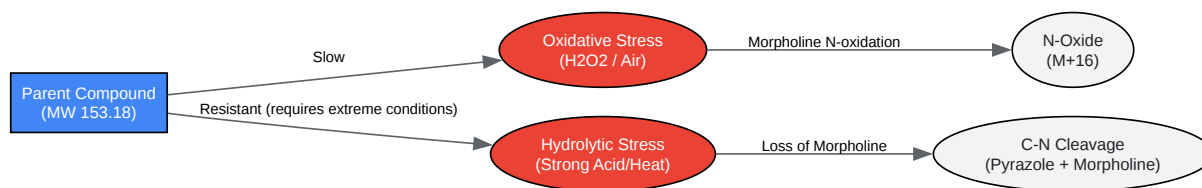
Stability Protocol: Forced Degradation (Stress Testing)

Objective: Identify degradation products and shelf-life risks.

Step-by-Step Methodology:

- **Stock Prep:** Prepare a 1 mM solution in 50:50 Acetonitrile:Water.
- **Stress Conditions:**
 - **Acid:**^[3] Add 0.1 M HCl, heat at 60°C for 4 hours.
 - **Base:** Add 0.1 M NaOH, heat at 60°C for 4 hours.
 - **Oxidation:** Add 3% H_2O_2 , incubate at RT for 4 hours.
 - **Thermal:** Heat solution to 80°C for 24 hours (no pH modifier).
- **Quenching:** Neutralize acid/base samples; reduce peroxide with sodium thiosulfate.
- **Analysis:** Inject onto LC-MS (C18 column, Gradient 5-95% ACN). Look for M+16 (N-oxide) or M-87 (loss of morpholine) peaks.

Degradation Pathway Visualization



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Caption: Primary degradation pathways under forced stress conditions. Oxidative N-oxide formation is the primary risk factor.

Storage & Handling Recommendations

Based on the physicochemical profile, the following handling standards are required to maintain compound integrity:

- Solid State: Store at -20°C in a desiccator. The compound is hygroscopic due to the morpholine ether oxygen and pyrazole NH.
- Solution Storage:
 - DMSO stocks (10-50 mM) are stable for >6 months at -20°C.
 - Avoid freeze-thaw cycles >5 times. Aliquot stocks upon initial dissolution.
- Formulation: For animal dosing, avoid pure aqueous vehicles if concentration >5 mg/mL is needed. Use 5% DMSO / 40% PEG400 / 55% Water or 0.5% Methylcellulose suspension.

References

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Sources

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